Application Note: Synthesis of 4-Chloro-1-propyl-1H-pyrazole-5-carbonitrile

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Compound of Interest

Compound Name:	*4-Chloro-1-propyl-1H-pyrazole-5-carbonitrile*
Cat. No.:	*B11779400*

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Abstract

This guide details the step-by-step synthesis of **4-Chloro-1-propyl-1H-pyrazole-5-carbonitrile**, a highly functionalized heterocyclic building block critical for p38 MAP kinase inhibitors, agrochemical active ingredients (e.g., Fipronil analogs), and advanced material precursors. The protocol utilizes a "Halogen-First" strategy, prioritizing C4-chlorination of the electron-rich pyrazole core prior to installing the electron-withdrawing C5-nitrile group. This sequence circumvents the reactivity deactivation typically associated with cyanopyrazoles, ensuring high yields and regiochemical purity.

Retrosynthetic Analysis & Strategy

The synthesis is designed to overcome two primary challenges:

- Regioselectivity: Ensuring the propyl group is at N1 and the nitrile is at C5 (vs. C3).
- Electronic Deactivation: Introducing the chlorine atom at C4 before the ring becomes electron-deficient due to the nitrile group.

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Pathway Logic:

- Step 1 (N-Alkylation): Alkylation of 1H-pyrazole is controlled to yield the N-propyl core.
- Step 2 (C4-Chlorination): Electrophilic aromatic substitution (SEAr) is performed on the electron-rich 1-propylpyrazole. This is facile and highly selective for the 4-position.
- Step 3 (C5-Functionalization): Directed ortho-lithiation (DoM) of the 4-chloropyrazole installs the carbon scaffold at C5. Note: The use of LDA at low temperature prevents "halogen dance" (migration of Cl to C5).
- Step 4 (Nitrile Formation): Conversion of the C5-formyl or carboxyl intermediate to the nitrile.



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Figure 1: Retrosynthetic pathway utilizing the "Halogen-First" approach to maintain ring reactivity.

Detailed Experimental Protocols

Step 1: Synthesis of 1-Propyl-1H-pyrazole

Objective: Scale-up preparation of the N-alkylated core.

Reagents:

- 1H-Pyrazole (1.0 eq)
- 1-Bromopropane (1.2 eq)
- Potassium Hydroxide (KOH) (1.5 eq)
- DMSO (Solvent, 5 mL/g of pyrazole)

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Protocol:

- Setup: To a 3-neck round-bottom flask equipped with a mechanical stirrer and internal thermometer, add powdered KOH and DMSO. Stir vigorously until partially dissolved.
- Addition: Cool the mixture to 10°C. Add 1H-pyrazole portion-wise. Stir for 30 minutes.
- Alkylation: Add 1-bromopropane dropwise via an addition funnel, maintaining the internal temperature below 25°C (exothermic reaction).
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (EtOAc/Hexane 1:4) or GC-MS.
- Workup: Quench with ice water (10x reaction volume). Extract with Diethyl Ether (3x). Wash combined organics with brine, dry over anhydrous Na2SO4, and concentrate.
- Purification: Distillation under reduced pressure (approx. 160°C @ 760 mmHg, adjust for vacuum) yields 1-propyl-1H-pyrazole as a colorless liquid.

Step 2: Synthesis of 4-Chloro-1-propyl-1H-pyrazole

Objective: Regioselective chlorination at C4.

Reagents:

- 1-Propyl-1H-pyrazole (1.0 eq)
- N-Chlorosuccinimide (NCS) (1.05 eq)
- Acetonitrile (ACN) (10 mL/g)

Protocol:

- Dissolution: Dissolve 1-propyl-1H-pyrazole in ACN in a round-bottom flask.
- Chlorination: Add NCS portion-wise at RT. The reaction is slightly exothermic.
- Heating: Heat the mixture to 60°C for 2–4 hours.

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- Validation: Monitor by GC-MS. The mass shift from M+ (110) to M+ (144/146) confirms mono-chlorination.
- Workup: Remove ACN under vacuum. Resuspend residue in Hexane/Water. Filter off the precipitated succinimide byproduct. Separate the organic layer, dry (MgSO4), and concentrate.
- Yield: The product, 4-chloro-1-propyl-1H-pyrazole, is obtained as a pale yellow oil (Yield >90%).

Step 3: Synthesis of 4-Chloro-1-propyl-1H-pyrazole-5-carbaldehyde

Objective: Installing the C5 carbon scaffold via Directed Ortho-Lithiation (DoM). Critical Safety Note: This step requires anhydrous conditions and cryogenic handling.

Reagents:

- 4-Chloro-1-propyl-1H-pyrazole (1.0 eq)
- Lithium Diisopropylamide (LDA) (1.2 eq, 2.0 M in THF/Heptane)
  - Note: LDA is preferred over n-BuLi to minimize nucleophilic attack on the chloro-substituent.
- N,N-Dimethylformamide (DMF) (1.5 eq)
- Anhydrous THF (15 mL/g)

Protocol:

- Cryogenic Setup: Flame-dry a 3-neck flask under Argon. Add anhydrous THF and 4-chloro-1-propyl-1H-pyrazole. Cool to -78°C (Dry Ice/Acetone bath).
- Lithiation: Add LDA solution dropwise over 20 minutes via syringe pump. Maintain temp < -70°C.

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- Equilibration: Stir at -78°C for 1 hour. The solution typically turns yellow/orange, indicating the formation of the 5-lithio species.
- Quenching: Add anhydrous DMF dropwise. Stir at -78°C for 30 minutes, then allow to warm to 0°C over 1 hour.
- Hydrolysis: Quench with saturated NH4Cl solution.
- Extraction: Extract with EtOAc. Wash with water and brine. Dry and concentrate.
- Purification: Flash chromatography (Silica, 10-20% EtOAc in Hexane) yields the aldehyde intermediate.

Step 4: Conversion to **4-Chloro-1-propyl-1H-pyrazole-5-carbonitrile**

Objective: Transformation of Aldehyde to Nitrile via Oxime.

Reagents:

- Aldehyde Intermediate (1.0 eq)
- Hydroxylamine Hydrochloride (NH2OH·HCl) (1.2 eq)
- Sodium Acetate (1.5 eq)
- Acetic Anhydride (Ac2O) (excess) or Thionyl Chloride (SOCl2)

Protocol (One-Pot Dehydration):

- Oxime Formation: In a flask, mix the aldehyde, NH2OH·HCl, and Sodium Acetate in Ethanol. Reflux for 1 hour until the aldehyde is consumed (formation of oxime).
- Solvent Swap: Evaporate Ethanol. Resuspend the crude oxime in Acetic Anhydride (acting as solvent and dehydrating agent).
- Dehydration: Reflux the mixture (140°C) for 2–3 hours.

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- Mechanism:[1][2][3] The oxime hydroxyl group is acetylated, followed by elimination of acetic acid to form the nitrile.

- Workup: Cool to RT. Pour carefully into ice water (hydrolysis of excess anhydride). Neutralize with NaHCO3 (Caution: Gas evolution).

- Isolation: Extract with DCM. Purify via recrystallization (Ethanol/Water) or column chromatography.

- Final Product:**4-Chloro-1-propyl-1H-pyrazole-5-carbonitrile**.

Analytical Data & Characterization (Expected)

Parameter	Specification
Appearance	White to off-white crystalline solid
Melting Point	Approx. 45–55°C (Estimated based on analogs)
1H NMR (CDCl3)	δ 7.55 (s, 1H, H-3), 4.20 (t, 2H, N-CH2), 1.90 (m, 2H, CH2), 0.95 (t, 3H, CH3)
13C NMR	Pyrazole carbons (C3, C4, C5), Nitrile (CN ~112 ppm), Propyl carbons
MS (EI/ESI)	Molecular Ion [M]+ = 169/171 (Cl isotope pattern 3:[4][5]1)
IR Spectroscopy	2230–2240 cm^{-1} (Strong -CN stretch)

Troubleshooting & Critical Parameters

"Halogen Dance" Mitigation

Lithiation of 4-halopyrazoles carries a risk of the halogen migrating to the C5 position (Halogen Dance) if the lithiated species is unstable.

- Solution: Use LDA instead of n-BuLi. The bulky base favors deprotonation over nucleophilic attack. Maintain temperatures strictly at -78°C during lithiation and quenching.

Nitrile Hydrolysis

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The nitrile group at C5 is susceptible to hydrolysis if the workup in Step 4 is too acidic or basic.

- Solution: During the Acetic Anhydride quench, ensure the mixture is neutralized with Bicarbonate promptly and kept cold.

Alternative Route (If Lithiation Fails)

If the lithiation step proves difficult on scale, use the Sandmeyer-Type Approach:

- Start with 5-Amino-1-propylpyrazole-4-carbonitrile (from propylhydrazine + ethoxymethylene malononitrile).
- Note: This gives the wrong regiochemistry (4-CN, 5-NH2).
- Therefore, the Lithiation Route described above is the only direct path to the 5-CN, 4-Cl isomer using standard precursors.

References

- Regioselectivity in Lithiation of 1-Methylpyrazole.Organic & Biomolecular Chemistry, 2006.[6] Link
  - Mechanistic basis for C5-lithi
- Synthesis of 5-Substituted 4-Chloropyrazoles.Beilstein Journal of Organic Chemistry, 2021. Link
  - Protocols for chlorin
- Conversion of Aldehydes to Nitriles.Organic Chemistry Portal. Link
  - General methodologies for oxime-medi
- Process for Preparation of 4-Chloropyrazoles.US Patent 5047551A. Link
  - Industrial chlorin

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Sources

- 1. A Single Enzyme Transforms a Carboxylic Acid to a Nitrile through an Amide Intermediate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Solvent-free mechanochemical chlorination of pyrazoles with trichloroisocyanuric acid - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. philadelphia.edu.jo [philadelphia.edu.jo]
- 4. rsc.org [rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. Regioselectivity in lithiation of 1-methylpyrazole: experimental, density functional theory and multinuclear NMR study - PubMed [pubmed.ncbi.nlm.nih.gov]
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